

An In-depth Technical Guide on 3-Ethyl-2,4-dimethylpentane: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Ethyl-2,4-dimethylpentane**

Cat. No.: **B094175**

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This guide provides essential molecular information for **3-Ethyl-2,4-dimethylpentane**, tailored for researchers, scientists, and drug development professionals. The following sections detail the compound's molecular formula and weight, presented in a clear, tabular format for ease of reference.

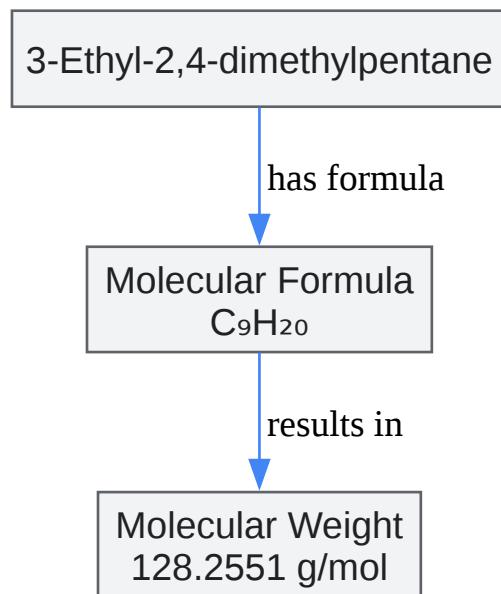
Molecular Data Summary

The fundamental molecular properties of **3-Ethyl-2,4-dimethylpentane** are summarized in the table below. This data is critical for a variety of applications, including analytical chemistry, reaction stoichiometry, and material characterization.

| Parameter | Value | Reference |
|-------------------|--------------------------------|---|
| Molecular Formula | C ₉ H ₂₀ | [1] [2] [3] [4] [5] |
| Molecular Weight | 128.2551 g/mol | [1] |
| Molar Mass | 128.26 g/mol | [6] |

Logical Relationship of Molecular Properties

The following diagram illustrates the hierarchical relationship between the chemical name, its corresponding molecular formula, and its calculated molecular weight. This visualization provides a clear workflow for understanding how the identity of a chemical compound relates to its fundamental physical properties.

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References

- 1. Pentane, 3-ethyl-2,4-dimethyl- [webbook.nist.gov]
- 2. 3-Ethyl-2,4-dimethylpentane | 1068-87-7 | Benchchem [benchchem.com]
- 3. 3-Ethyl-2,4-dimethylpentane | C9H20 | CID 14040 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. 3-ethyl-2,4-dimethylpentane - Wikidata [wikidata.org]
- 6. 3-ethyl-2,4-dimethylpentane [stenutz.eu]
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